

Bixafen field study design for earthworms

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Compound Focus: Bixafen

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Bixafen Properties and Regulatory Status

Bixafen is a succinate dehydrogenase inhibitor (SDHI) fungicide from the pyrazolecarboxamide chemical class. It controls key stem and leaf diseases in cereals like wheat, rye, and barley [1].

- **Chemical Formula:** $C_{18}H_{12}Cl_2F_3N_3O$ [1]
- **Water Solubility:** 0.49 mg/L at 20°C (pH 7), classified as low [1]
- **Octanol-Water Partition Coefficient (Log P):** 3.3, indicating high potential to bind to soil organic matter [1]
- **Soil Dissipation Half-Life (DT₅₀):** Ranges from 30.6 to 1235 days under field conditions, indicating high environmental persistence and potential for accumulation [2]
- **EU Inclusion Expiry Date:** 31 October 2027 [1]

Earthworm Toxicity Profile of Bixafen

A comprehensive multiyear monitoring and risk assessment program evaluated **Bixafen's** effects on earthworms. The table below summarizes key toxicity endpoints from laboratory and field studies [2].

Test Type	Test Organism / System	Key Endpoint	Result
Laboratory Reproduction Test	<i>Eisenia fetida</i> (standard species)	No Observed Effect Concentration (NOEC) for the end-use product Skyway XPro	A potential risk was indicated at the Tier 1 risk assessment level [2].
Long-Term Field Study	Natural earthworm populations	Effects at 3x the recommended field rate of Skyway XPro (5.2x max monitored concentration)	No unacceptable long-term effects on earthworm populations were observed after 2.5 years [2].
Mechanistic Laboratory Study	<i>Eisenia fetida</i>	Oxidative stress, tissue damage, and reproduction at high concentrations	Concentration-dependent oxidative stress, damage to epidermis, gut, and reproductive tissues, and suppression of growth and reproduction [3].

Detailed Experimental Protocols

Field Exposure Monitoring Protocol

This protocol measures realistic soil exposure concentrations of **Bixafen** after repeated applications.

- **Objective:** To measure the realistic exposure of **Bixafen** in soil under agricultural practice and verify the conservatism of modeled PECsoil (Predicted Environmental Concentration in soil) values [2].
- **Site Selection:**
 - Select at least 10 representative agricultural fields where cereals are grown.
 - Prioritize sites with a known history of **Bixafen** use.
 - Ensure sites cover a range of environmental conditions (soil texture, organic carbon, climate), with some bias towards worst-case conditions for persistence (e.g., high organic carbon, low temperatures) [2].
- **Soil Sampling:**
 - Collect soil samples from the **0-30 cm** layer.

- Sample timing should include periods after harvest to capture residue levels after repeated applications.
- Analyze soil for **texture, organic carbon content, pH, and bulk density** [2].
- **Application History:**
 - Record a complete pesticide application history for each field, ideally for **at least 3-4 years** prior to and during the monitoring period.
 - Document application dates, products used, application rates, and crops [2].
- **Data Analysis:**
 - Compare measured soil concentrations with modeled PECsoil values generated using regulatory exposure tools (e.g., FOCUS models) to validate their conservatism [2].

Earthworm Field Effect Study Protocol

This higher-tier study assesses the long-term impact of **Bixafen** on natural earthworm populations under realistic field conditions.

- **Objective:** To determine potential short- and long-term effects of **Bixafen** (applied as an end-use product like Skyway XPro) on natural earthworm community structure and abundance [2].
- **Experimental Design:**
 - **Duration:** A minimum of **2.5 years** to assess long-term and recovery effects [2].
 - **Treatments:** Include plots treated with the **maximum recommended field rate** and at least one higher dose (e.g., **3x the field rate**) to provide a margin of safety assessment [2].
 - **Application:** Apply the fungicide according to local agricultural practice and recommended timing for disease control in cereals.
- **Earthworm Population Assessment:**
 - **Sampling Method:** Use a standardized method such as **hand-sorting of soil monoliths** or formalin extraction.
 - **Sampling Frequency:** Sample at key intervals: pre-application, and then at regular intervals post-application (e.g., 1-2 months, 1 year, 2.5 years).
 - **Endpoint Measurement:** Identify earthworms to species level or functional group (epigeic, endogeic, anecic). Record **abundance, biomass, and species composition** [2].
- **Data Interpretation:**
 - An acceptable long-term risk is concluded if **no unacceptable effects** on earthworm populations are observed at least **1 year after application** at the recommended field rate or above [2].

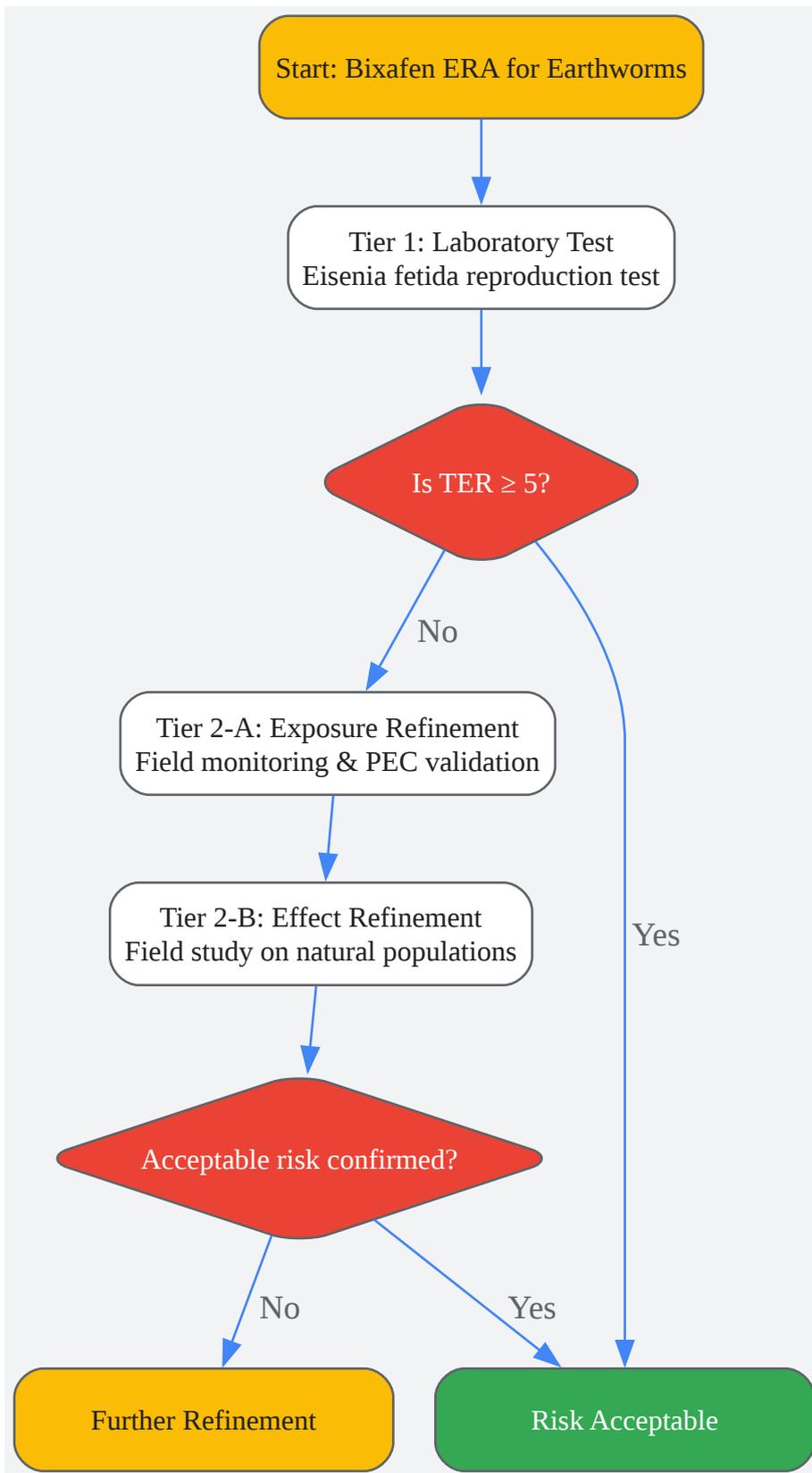
Laboratory Ecotoxicology Protocol

Standardized laboratory tests determine the intrinsic toxicity of **Bixafen** and its formulations.

- **Objective:** To measure the toxicity of the active substance **Bixafen** and its end-use product (e.g., Skyway XPro) to earthworms in a controlled laboratory environment, providing endpoints for initial risk assessment (Tier 1) [2].
- **Test Organism:** Use the standard species *Eisenia fetida*.
- **Test Type:**
 - **Acute Toxicity Test (14-day):** Determines the LC₅₀ (Lethal Concentration for 50% of test organisms).
 - **Reproduction Test (8-week):** Determines the NOEC (No Observed Effect Concentration) and EC₅₀ for reproduction based on cocoon production and juvenile numbers [2].
- **Test Soil:** Use a standardized artificial soil (e.g., as per OECD guidelines 222) with defined composition of peat, quartz sand, and kaolinite clay, adjusted to pH 6.0±0.5 [2].
- **Biomarker Analysis (Optional - Higher Tier Mechanistic Study):**
 - **Oxidative Stress Biomarkers:** Measure activity of **Superoxide Dismutase (SOD)**, **Catalase (CAT)**, **Glutathione S-transferase (GST)**, and levels of **Malondialdehyde (MDA)** and **Reactive Oxygen Species (ROS)** [3].
 - **Succinate Dehydrogenase (SDH) Activity:** Assess mitochondrial function as a potential specific mode of action [3].
 - **Histopathological Examination:** Examine tissues (epidermis, intestine, seminal vesicles) for damage using microscopy [3].
 - **DNA Damage Assessment:** Quantify **8-hydroxy-2'-deoxyguanosine (8-OHdG)** as a biomarker for oxidative DNA damage [3].

Integrated Risk Assessment Workflow

The following diagram outlines the tiered risk assessment strategy for **Bixafen** and earthworms.



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*Tiered Risk Assessment Workflow for **Bixafen***

Key Conclusions and Best Practices

- **Modeled exposure concentrations (PECsoil)** for **Bixafen**, which incorporate conservative assumptions about accumulation, provide a protective estimate that describes monitored field residues well [2].
- **Higher-tier field studies** are crucial for an accurate risk assessment. While laboratory tests might indicate a potential risk, a 2.5-year field study with **Bixafen** (Skyway XPro) at **3x the field rate** showed **no unacceptable long-term effects** on natural earthworm populations [2].
- When monitoring field exposure, prioritize sites with **high organic carbon** and **cooler climates**, as these conditions favor the persistence of **Bixafen** and represent worst-case scenarios for accumulation [2].
- For laboratory studies investigating mechanism, include biomarkers like **SDH activity, oxidative stress parameters (SOD, CAT, MDA), and histopathology** to elucidate the sublethal toxic effects observed at high concentrations [3].

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